

# Physical and chemical properties of 1,4-Butanediol mononitrate-d8

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1,4-Butanediol mononitrate-d8

Cat. No.: B2968080

[Get Quote](#)

## An In-depth Technical Guide to 1,4-Butanediol Mononitrate-d8

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **1,4-Butanediol mononitrate-d8**, alongside detailed experimental protocols and relevant biological pathways. This deuterated analogue of 1,4-Butanediol mononitrate serves as a valuable tool in various research applications, particularly in pharmacokinetic and metabolic studies.

## Core Physical and Chemical Properties

The incorporation of eight deuterium atoms significantly alters the molecular weight of 1,4-Butanediol mononitrate, a critical consideration for mass spectrometry-based analytical methods. While comprehensive physical data for the deuterated form is not readily available, the properties of the non-deuterated analogue provide a useful benchmark.

Property	1,4-Butanediol mononitrate-d8	1,4-Butanediol mononitrate (non-deuterated)
Molecular Formula	C <sub>4</sub> HD <sub>8</sub> NO <sub>4</sub>	C <sub>4</sub> H <sub>9</sub> NO <sub>4</sub> <a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	143.17 g/mol	135.12 g/mol <a href="#">[1]</a> <a href="#">[2]</a>
Melting Point	Data not available	Not available
Boiling Point	Data not available	216.0 ± 23.0 °C (at 760 Torr, Calculated)
Solubility	Data not available	Soluble (34 g/L at 25 °C, Calculated)
Appearance	Not specified (likely a liquid)	Colorless to yellow oil
CAS Number	1261398-94-0	22911-39-3 <a href="#">[2]</a>

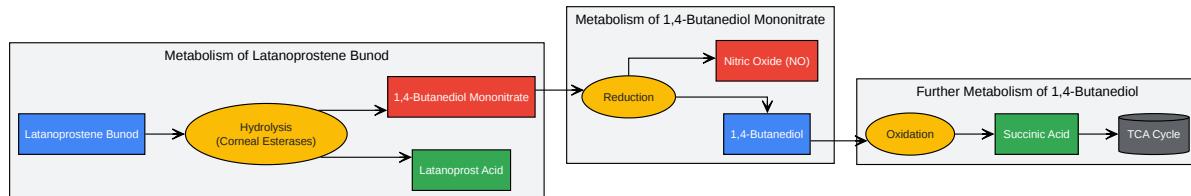
Note: Properties for the non-deuterated form are provided for reference and may differ from the deuterated compound.

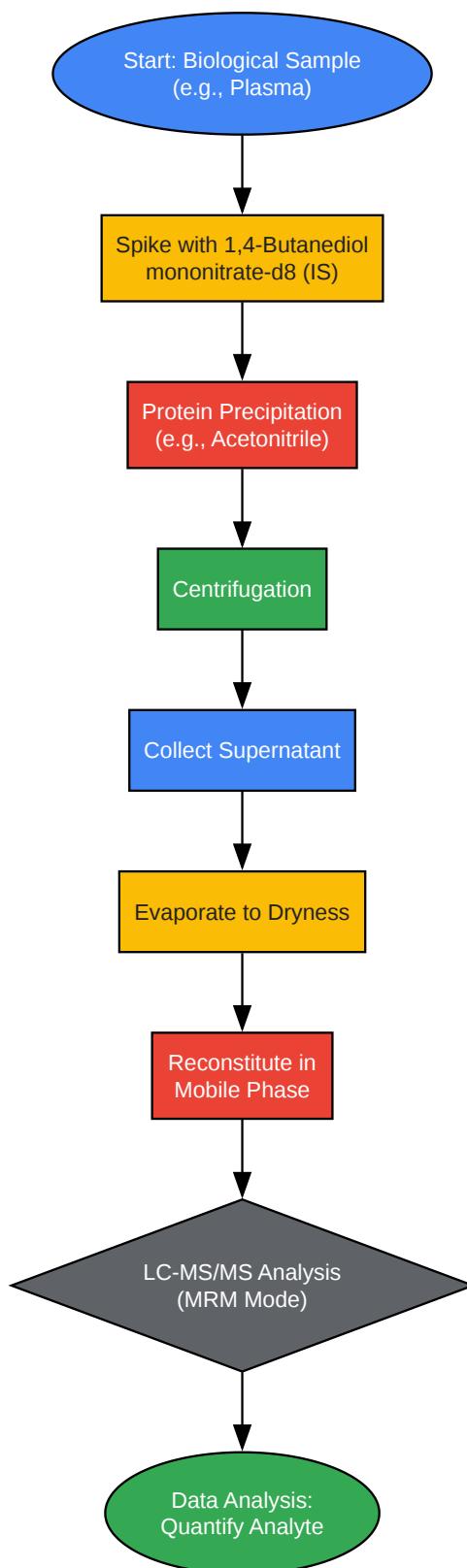
## Biological Significance and Metabolic Pathway

1,4-Butanediol mononitrate is a metabolite of the drug Latanoprostene bunod, an ophthalmic solution used to reduce intraocular pressure in patients with open-angle glaucoma or ocular hypertension[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#). Upon administration, Latanoprostene bunod is hydrolyzed into latanoprost acid and 1,4-Butanediol mononitrate[\[3\]](#)[\[5\]](#)[\[6\]](#). The latter is then further metabolized to release 1,4-Butanediol and nitric oxide (NO), a key signaling molecule[\[3\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#). 1,4-Butanediol is subsequently oxidized to succinic acid, which enters the tricarboxylic acid (TCA) cycle[\[3\]](#)[\[8\]](#).

The release of nitric oxide from 1,4-Butanediol mononitrate contributes to the therapeutic effect of Latanoprostene bunod by increasing the outflow of aqueous humor through the trabecular meshwork, thus lowering intraocular pressure[\[9\]](#)[\[10\]](#).

Below is a diagram illustrating the metabolic pathway of 1,4-Butanediol mononitrate.





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. GSRS [precision.fda.gov]
- 2. GSRS [gsrs.ncats.nih.gov]
- 3. go.drugbank.com [go.drugbank.com]
- 4. researchgate.net [researchgate.net]
- 5. Real-world impact of latanoprostene bunod ophthalmic solution 0.024% in glaucoma therapy: a narrative review - PMC [pmc.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. The Role of Nitric Oxide in the Intraocular Pressure Lowering Efficacy of Latanoprostene Bunod: Review of Nonclinical Studies - PMC [pmc.ncbi.nlm.nih.gov]
- 8. accessdata.fda.gov [accessdata.fda.gov]
- 9. mdpi.com [mdpi.com]
- 10. Nitric Oxide-Donating Drugs for IOP Lowering | Encyclopedia MDPI [encyclopedia.pub]
- To cite this document: BenchChem. [Physical and chemical properties of 1,4-Butanediol mononitrate-d8]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b2968080#physical-and-chemical-properties-of-1-4-butanediol-mononitrate-d8>

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)